

A Comprehensive Technical Review on the Biological Activities of Angoroside C

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Angoroside C is a naturally occurring phenylpropanoid glycoside that has garnered significant scientific interest for its diverse and potent biological activities. It is primarily isolated from the roots of plants such as Scrophularia ningpoensis, Cynanchum auriculatum, and Scrophularia scorodonia. Structurally, it belongs to a class of compounds known for their therapeutic potential. This technical guide provides a comprehensive review of the current literature on **Angoroside C**, focusing on its biological activities, molecular mechanisms, and pharmacological profile. All quantitative data are summarized for comparative analysis, and detailed experimental protocols for key studies are provided.

Core Biological Activities

Research has identified several key biological activities of **Angoroside C**, positioning it as a promising candidate for further therapeutic development. These activities primarily include anti-inflammatory, antioxidant, cardioprotective, and metabolic regulatory effects.

Anti-inflammatory and Antioxidant Activity: Angoroside C demonstrates potent anti-inflammatory and antioxidant properties. It effectively scavenges reactive oxygen species (ROS), which are key mediators of cellular damage and inflammation.[1] This ROS-dependent anti-inflammatory action is a cornerstone of its therapeutic potential.[1]



- Metabolic Regulation: A significant finding is the role of Angoroside C as a potent activator of AMP-activated protein kinase (AMPK), a central regulator of cellular energy homeostasis.
 [1] This mechanism suggests its utility in managing metabolic syndrome.
- Cardioprotective Effects: Angoroside C has been shown to have beneficial effects against
 ventricular remodeling.[2] It is also reported to reduce pulmonary edema and blood pressure,
 indicating a broader role in cardiovascular health.[2][3]
- Other Activities: Additional reported activities include hepatoprotection, anti-nephritis properties, and inhibition of platelet aggregation.[3]

Quantitative Pharmacological Data

To facilitate comparative analysis, the following tables summarize the key quantitative data reported for **Angoroside C**.

Table 1: In Vitro Biological Activity of Angoroside C

Parameter	Assay Description	Value (IC50)	Source

| Anti-inflammatory Activity | Inhibition of fMLF-promoted total Reactive Oxygen Species (ROS) generation in human neutrophils. | 0.34 μ M |[1] |

Table 2: Pharmacokinetic Parameters of Angoroside C in Rats

Parameter	Intravenous (IV) Administration (5 mg/kg)	Intragastric (Oral) Administration (100 mg/kg)	Source
T _{max} (Time to max concentration)	N/A	15 minutes	[2][3]
t ₁ / ₂ (Elimination half- life)	N/A	1.26 hours	[2][3]

| Oral Bioavailability | N/A | ~2.1% |[2][3] |



Table 3: Tissue Distribution of **Angoroside C** in Rats (15 minutes post-oral administration)

Organ	Distribution Characteristic	Source
Lung	Highest concentration detected	[2][3]
Liver, Heart, Spleen, Kidney, Brain	Extensive distribution observed	[2][3]

| Metabolism | Converted to active metabolite, ferulic acid, in vivo.[2][3] | N/A |

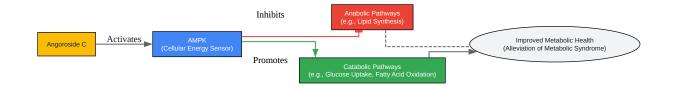
Molecular Mechanisms of Action

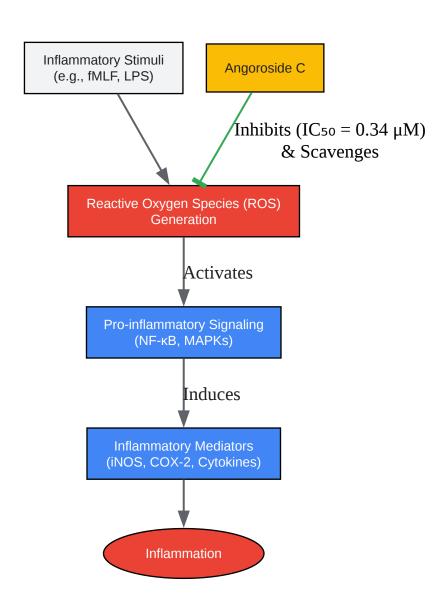
The biological activities of **Angoroside C** are underpinned by its interaction with key cellular signaling pathways.

Activation of AMPK Pathway

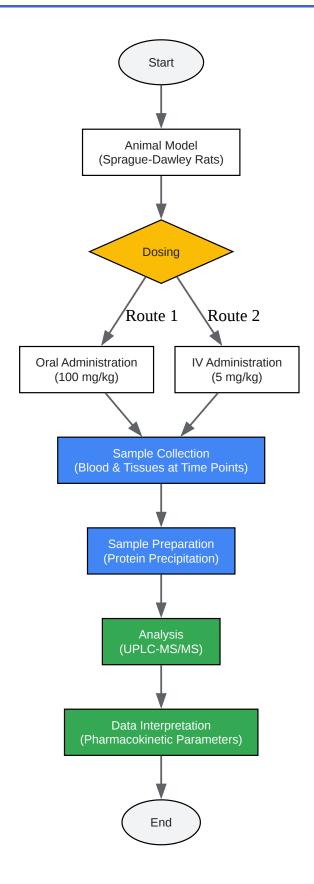
Angoroside C is a potent activator of AMP-activated protein kinase (AMPK).[1] AMPK acts as a master sensor of cellular energy status.[4][5] Its activation by **Angoroside C** initiates a cascade of events aimed at restoring metabolic balance, including enhancing glucose uptake and inhibiting lipid synthesis. This mechanism is central to its potential for treating metabolic syndrome.[4][6]











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